

Solubility and miscibility of N-Ethylacetamide in water

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Compound of Interest

Compound Name: *N-Ethylacetamide*

Cat. No.: *B1214281*

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An In-depth Technical Guide on the Solubility and Miscibility of **N-Ethylacetamide** in Water

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and miscibility of **N-Ethylacetamide** in water. The information is curated for professionals in research and development who require a detailed understanding of the physicochemical properties of this compound for applications in areas such as drug formulation and chemical synthesis.

Introduction to N-Ethylacetamide

N-Ethylacetamide (NEA), with the chemical formula $\text{CH}_3\text{CONHCH}_2\text{CH}_3$, is a secondary amide that serves as a versatile solvent and a model compound for studying peptide bonds. Its ability to participate in hydrogen bonding, acting as both a hydrogen bond donor (via the N-H group) and a hydrogen bond acceptor (via the carbonyl C=O group), significantly influences its physical and chemical properties, including its interaction with aqueous systems.

Solubility and Miscibility in Water

N-Ethylacetamide is widely reported to be fully miscible with water in all proportions. This high degree of aqueous compatibility is a critical attribute for its use in various scientific and industrial applications.

Quantitative Solubility Data

While extensively described as fully miscible, detailed quantitative studies defining solubility limits across a broad range of temperatures and pressures are not readily available in public literature. The complete miscibility implies that a single homogeneous phase is formed at all concentrations.

Property	Value	Source(s)
Water Solubility	Fully miscible	[1][2][3]
LogP (estimated)	-0.520	[2][3]

Table 1: Solubility and Partition Coefficient of **N-Ethylacetamide**.

The negative LogP value indicates a higher preference for the aqueous phase over an oily phase, which is consistent with its high water solubility.

Thermodynamic Insights

The miscibility of **N-Ethylacetamide** with water is driven by favorable intermolecular interactions. Thermodynamic data for **N-Ethylacetamide**-water mixtures, such as the enthalpy of mixing, provide insight into these interactions. While specific experimental data for the enthalpy of mixing of **N-Ethylacetamide** and water are not directly available in the cited literature, data for the closely related N-methylacetamide (NMA) shows a negative enthalpy of mixing with water, with a maximum value of approximately -1400 J/mol at 308.15 K. It is suggested that due to increased steric hindrance from the ethyl group, the enthalpy of mixing for **N-Ethylacetamide** with water would be slightly less negative.

The DETHERM database is a source for thermophysical property data, including the density and enthalpy of mixing for **N-ethylacetamide**/water systems.

Experimental Protocols for Miscibility Determination

Several methods can be employed to determine the miscibility of a liquid in water. A standard visual method is detailed below.

Visual Miscibility Titration Method

This protocol describes a straightforward and widely used method to determine the miscibility of a liquid, such as **N-Ethylacetamide**, in water at a given temperature.

Objective: To determine if **N-Ethylacetamide** is miscible in water at all proportions at a controlled temperature.

Materials:

- **N-Ethylacetamide** ($\geq 99\%$ purity)
- Distilled or deionized water
- Calibrated burette (50 mL)
- Volumetric flasks (100 mL)
- Glass vials or test tubes with stoppers
- Constant temperature water bath
- Vortex mixer

Procedure:

- Preparation of Stock Solutions: While not strictly necessary for a fully miscible substance, preparing a range of initial concentrations can be a systematic approach. For this protocol, we will perform incremental additions.
- Experimental Setup:
 - Place a series of clean, dry, and labeled glass vials in a rack.
 - Maintain the water bath at the desired experimental temperature (e.g., 25 °C). Allow all reagents and glassware to equilibrate to this temperature.
- Titration and Observation:
 - Add a known volume of water (e.g., 5 mL) to a vial.

- Using the burette, add a small, known volume of **N-Ethylacetamide** (e.g., 0.5 mL) to the water.
- Stopper the vial and vortex for 30-60 seconds to ensure thorough mixing.
- Place the vial in the constant temperature water bath for at least 15 minutes to allow it to equilibrate.
- Visually inspect the mixture against a well-lit background. A single, clear, homogeneous phase indicates miscibility at that concentration. The presence of turbidity, cloudiness, or phase separation indicates immiscibility or partial miscibility.
- Continue to add incremental volumes of **N-Ethylacetamide** to the same vial, recording the total volumes of both components at each step, and repeat the mixing, equilibration, and observation steps until a wide range of compositions has been tested (e.g., from water-rich to **N-Ethylacetamide**-rich).
- To confirm miscibility across all proportions, the experiment should also be performed in the reverse manner, by titrating water into a known volume of **N-Ethylacetamide**.
- Data Recording and Interpretation:
 - Record the volumes of **N-Ethylacetamide** and water for each composition tested.
 - Note the visual observation (clear and homogeneous, or turbid/phase separation) for each composition.
 - If the mixture remains a single, clear phase across all tested compositions, the two liquids are considered miscible under the experimental conditions.

Visualizations

The following diagrams illustrate the conceptual basis of miscibility and a typical experimental workflow.

Caption: Conceptual Diagram of Miscibility vs. Immiscibility.

Caption: Experimental Workflow for Visual Miscibility Determination.

Conclusion

N-Ethylacetamide exhibits complete miscibility with water, a property that is fundamental to its utility in aqueous-based systems. This behavior is underpinned by the formation of strong hydrogen bonds between the amide and water molecules. While detailed quantitative solubility limits are not a primary focus of research due to its complete miscibility, understanding the thermodynamic properties of **N-Ethylacetamide**-water mixtures and the experimental methods to confirm miscibility is crucial for its effective application in research and drug development.

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